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Navigating the Safety Landscape of 3,3,5,5-Tetramethylcyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: 3,3,5,5-Tetramethylcyclohexanone

Cat. No.: B079423

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This in-depth technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **3,3,5,5-Tetramethylcyclohexanone**. The information presented herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly and mitigate potential risks. All quantitative data has been summarized in structured tables for clarity and ease of comparison, and detailed experimental protocols, based on internationally recognized guidelines, are provided for key safety assessments.

Physicochemical and Hazard Profile

3,3,5,5-Tetramethylcyclohexanone is a combustible liquid that presents several health hazards, primarily related to irritation.[1][2] Understanding its fundamental properties is the first step in establishing safe handling procedures.



Property	Value	Reference
Molecular Formula	C10H18O	[1][2][3]
Molecular Weight	154.25 g/mol	[1][2][3]
Appearance	Clear, colorless to yellow liquid	[3]
Melting Point	11 - 12 °C	[3][4]
Boiling Point	200 - 203 °C	[3][4]
Density	0.881 - 0.8954 g/mL at 25 °C	[4]
Flash Point	73 - 90 °C (closed cup)	
Refractive Index	n20/D 1.451	[4]

GHS Hazard Classification:

Hazard Class	Hazard Statement	GHS Category
Skin Corrosion/Irritation	H315: Causes skin irritation	2[1][2]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	2A[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	3[1][2]

Toxicological Assessment and Experimental Protocols

The primary toxicological concerns associated with **3,3,5,5-Tetramethylcyclohexanone** are its irritant effects on the skin, eyes, and respiratory system. While specific, in-depth toxicological studies on this compound are not widely available in the public domain, the following sections detail the standard, internationally accepted experimental protocols used to assess these hazards. These methodologies are based on the OECD Guidelines for the Testing of Chemicals, which are a collection of the most relevant internationally agreed testing methods. [1][5][6]



Acute Oral Toxicity

Objective: To determine the short-term adverse effects of a single oral dose of the substance.

Experimental Protocol (Based on OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure):

- Test Animals: Typically, healthy young adult rats of a single sex (usually females as they are often more sensitive) are used.[7]
- Housing and Fasting: Animals are housed in suitable cages and fasted prior to dosing to ensure the substance is readily absorbed.
- Dose Administration: The test substance is administered as a single dose by gavage. The
 initial dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight)
 based on a preliminary sighting study.[7]
- Stepwise Dosing: A stepwise procedure is used. If the initial dose does not produce severe
 toxicity or mortality, the next higher fixed dose is administered to another group of animals.
 This continues until evident toxicity or mortality is observed, or the highest dose level is
 reached without significant effects.[7]
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for a period of up to 14 days.[8]
- Necropsy: At the end of the observation period, all surviving animals are euthanized and a
 gross necropsy is performed to identify any pathological changes in organs and tissues.

Dermal Irritation

Objective: To assess the potential of the substance to cause reversible inflammatory changes to the skin.

Experimental Protocol (Based on OECD Test Guideline 404: Acute Dermal Irritation/Corrosion):

- Test Animal: The albino rabbit is the recommended species for this test.[10]
- Preparation: A small area of the animal's back is clipped free of fur.[11]



- Application: A 0.5 mL dose of the liquid test substance is applied to the prepared skin and covered with a gauze patch.[12][13]
- Exposure: The patch is left in place for a period of up to 4 hours.[13]
- Observation and Scoring: After removal of the patch, the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours). The severity of these reactions is scored using a standardized system.[12][13]

Eye Irritation

Objective: To evaluate the potential of the substance to cause damage to the eye.

Experimental Protocol (Based on OECD Test Guideline 405: Acute Eye Irritation/Corrosion):

- Test Animal: Healthy adult albino rabbits are used.[14]
- Pre-treatment: To minimize pain and distress, the use of topical anesthetics and systemic analgesics is strongly recommended.[15]
- Application: A single dose of 0.1 mL of the liquid test substance is instilled into the
 conjunctival sac of one eye of the animal. The other eye serves as an untreated control.[14]
 [16]
- Observation and Scoring: The eyes are examined for signs of corneal opacity, iritis, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. The severity of the lesions is graded according to a standardized scoring system.[14]

Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with **3,3,5,5- Tetramethylcyclohexanone** to minimize exposure and prevent accidents.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering Controls:



- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.
- An eyewash station and safety shower should be readily accessible in the immediate work area.

Personal Protective Equipment:

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
Respiratory Protection	In case of insufficient ventilation, use a NIOSH- approved respirator with an organic vapor cartridge.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- · Use non-sparking tools.
- · Wash hands thoroughly after handling.

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from incompatible materials such as strong oxidizing agents.



Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The substance is a combustible liquid. Vapors may form explosive mixtures with air.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

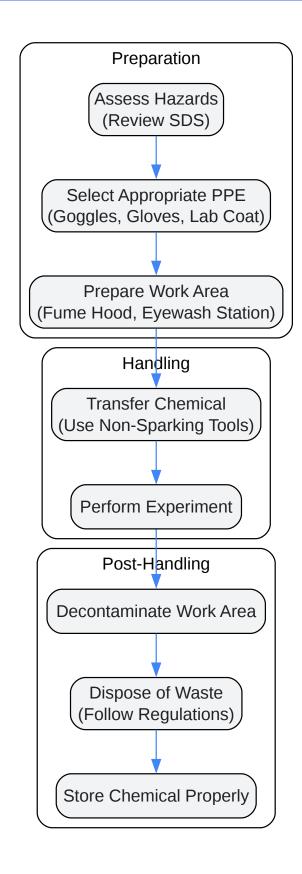


- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

Visualized Workflows

The following diagrams illustrate the logical flow of safety and handling procedures for **3,3,5,5- Tetramethylcyclohexanone**.

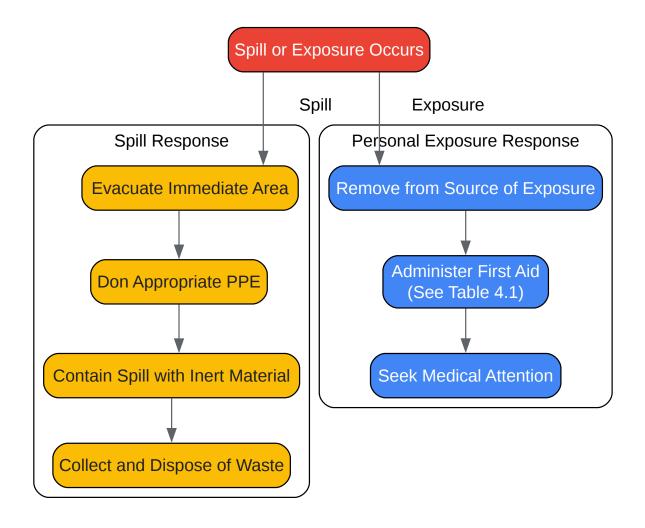




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Safe Handling and Experimental Workflow





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Emergency Response Logical Flow

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for **3,3,5,5-Tetramethylcyclohexanone** before use.

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